

An In-depth Technical Guide to MADQUAT (CAS Number 5039-78-1)

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Compound of Interest

Compound Name: (2-(Methacryloyloxy)ethyl)trimethylammonium chloride

Cat. No.: B1222373

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Introduction

MADQUAT, identified by the CAS number 5039-78-1, is a quaternary ammonium compound chemically known as [2-(methacryloyloxy)ethyl]trimethylammonium chloride. It is a cationic monomer that plays a significant role in polymer chemistry. Its structure, featuring a polymerizable methacrylate group and a permanently charged quaternary ammonium group, imparts unique properties to the polymers synthesized from it. This technical guide provides a comprehensive overview of MADQUAT, including its chemical and physical properties, synthesis, applications in research and development, and detailed experimental protocols.

Chemical and Physical Properties

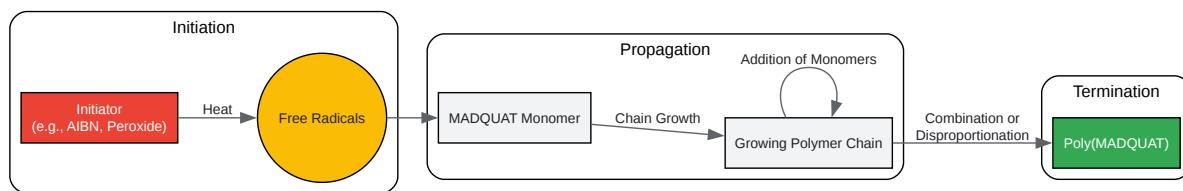
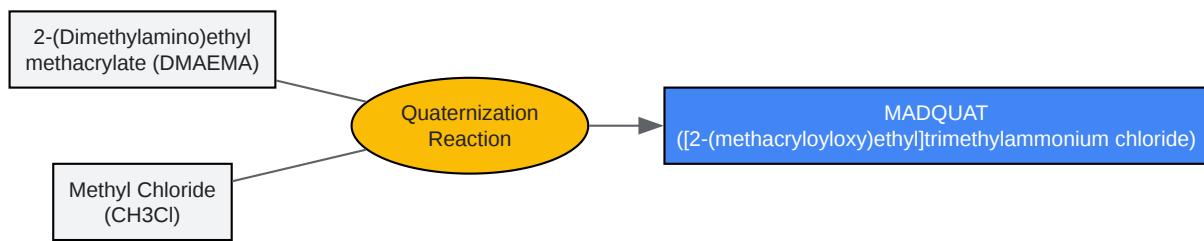
MADQUAT is typically supplied as a 72-80% aqueous solution, stabilized with an inhibitor like monomethyl ether hydroquinone (MEHQ) to prevent spontaneous polymerization.^[1] It is a clear, colorless to pale yellow liquid.^[2] Key physicochemical properties are summarized in Table 1.

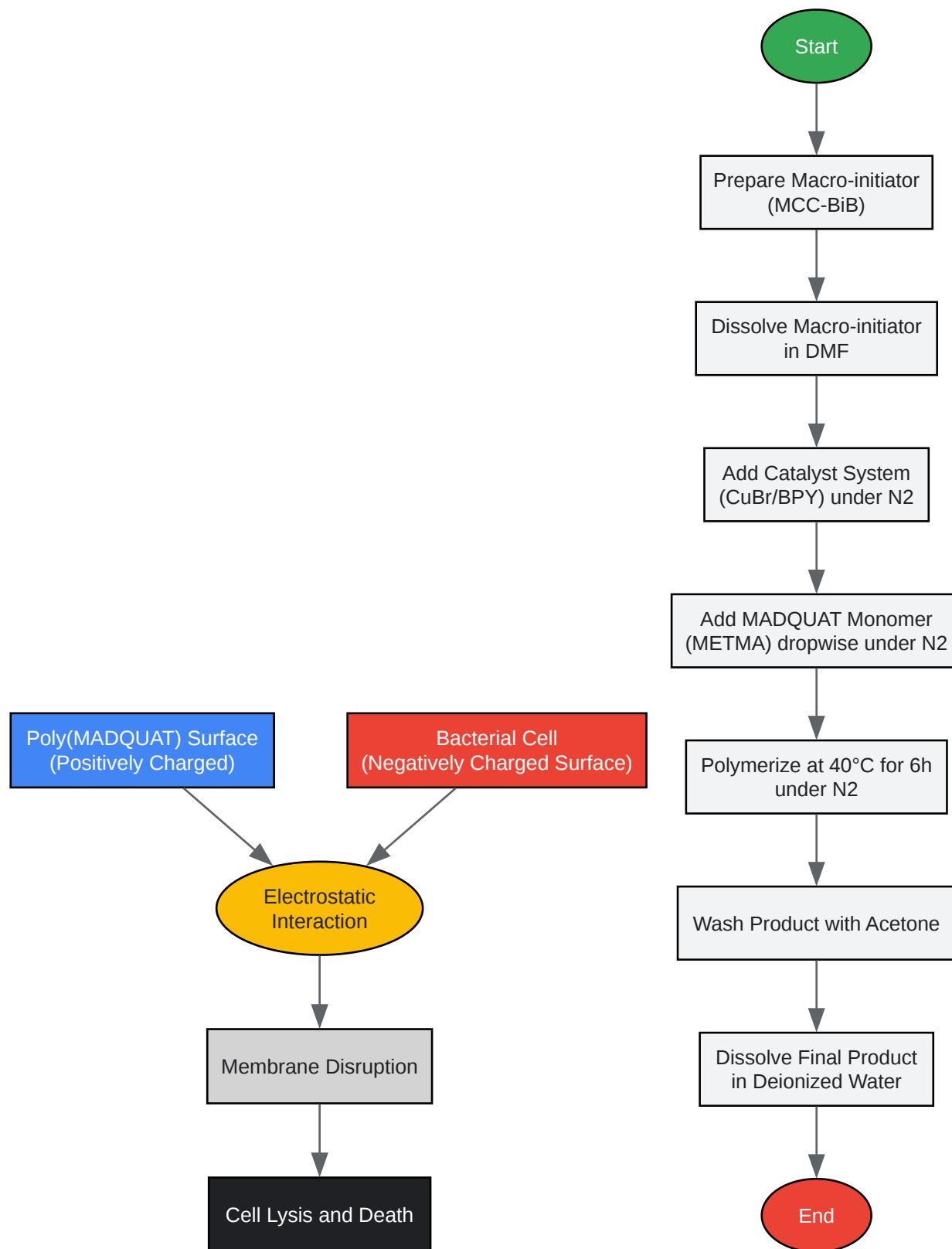
Property	Value	References
CAS Number	5039-78-1	[3]
Synonyms	[2- (methacryloyloxy)ethyl]trimethylammonium chloride, Methacroylcholine chloride, TMAEMC	[2] [4]
Molecular Formula	C ₉ H ₁₈ ClNO ₂	[4]
Molecular Weight	207.70 g/mol	[1] [4] [5]
Density	1.105 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.469	[1]
Solubility	Soluble in water, ethanol, and isopropanol. Insoluble in esters, ketones, and hydrocarbons.	[3]
Stability	Stable under recommended storage conditions. Good resistance to hydrolysis at pH values not exceeding 7.	[3]

Synthesis and Polymerization

Synthesis of MADQUAT Monomer

The synthesis of MADQUAT involves the quaternization of a tertiary amine, 2-(dimethylamino)ethyl methacrylate (DMAEMA), with an alkyl halide, typically methyl chloride. This reaction introduces a permanent positive charge on the nitrogen atom.[\[3\]](#)



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